

An In-depth Technical Guide on S-Hexadecyl Methanethiosulfonate

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Compound of Interest

Compound Name: *S-Hexadecyl
methanethiosulfonate*

Cat. No.: *B014328*

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Audience: Researchers, scientists, and drug development professionals.

This guide provides the fundamental chemical properties of **S-Hexadecyl methanethiosulfonate**, a compound relevant in various research and development contexts.

Chemical Identity and Properties

S-Hexadecyl methanethiosulfonate is an organosulfur compound. Its core chemical data, including molecular formula and weight, are summarized below.

Data Presentation: Core Chemical Properties

Property	Value
Molecular Formula	C17H36O2S2[1][2]
Molecular Weight	336.6 g/mol [1][2]
CAS Number	7559-47-9[1][2]

Visualization of Chemical Data

The following diagram illustrates the relationship between the compound and its key identifiers.

Caption: Core identifiers for **S-Hexadecyl methanethiosulfonate**.

Methodologies and Protocols

The determination of a compound's molecular formula and weight is a foundational aspect of chemical analysis. The molecular formula is typically confirmed through elemental analysis and high-resolution mass spectrometry. The molecular weight is a calculated value based on the molecular formula, using standard atomic weights, and is confirmed by mass spectrometry.

Due to the fundamental and standardized nature of these analytical techniques, detailed experimental protocols are not provided here but can be found in standard organic chemistry and analytical chemistry textbooks and methodology guides. No signaling pathways are directly associated with the basic chemical properties of this compound.

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References

- 1. S-Hexadecyl methanethiosulfonate (7559-47-9) for sale [vulcanchem.com]
- 2. labsolu.ca [labsolu.ca]
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